

Technical Support Center: Optical Grade Sodium Tartrate Purification

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Compound of Interest

Compound Name: Tartrate monohydrate

Cat. No.: B8800577

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Ticket Type: Advanced Protocol Guide & Troubleshooting Subject: Purification of Sodium Bitartrate **Monohydrate** for Nonlinear Optical (NLO) Applications Assigned Specialist: Senior Application Scientist, Crystal Growth Division[1]

User Advisory: Chemical Identity Check

CRITICAL: Before proceeding, verify your starting material.

- Target Material: Sodium Hydrogen **Tartrate Monohydrate** (Sodium Bitartrate).[1][2][3][4][5][6]
 - Formula:
[1]
 - Application: Second Harmonic Generation (SHG), UV transmission.[1]
 - Crystal System:[1][3][4][7] Orthorhombic (
).[1]

- Common Confusion: Disodium Tartrate Dihydrate ([1](#)).
This is the standard Karl Fischer reagent and food additive. It is not the primary material for NLO applications despite similar naming.

This guide focuses on the Monohydrate (Bitartrate) form used in optics.[1](#)[4](#)

Module 1: The Purification Protocol

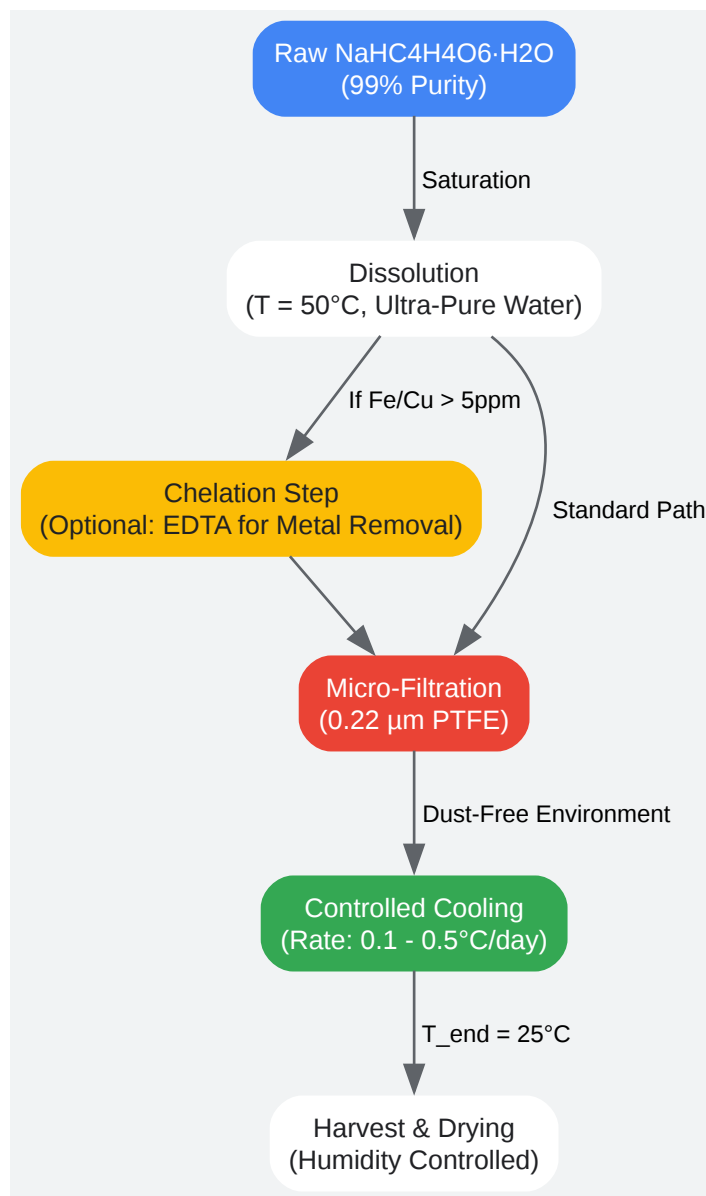
Objective: Isolate optical-grade material with

ppm transition metal impurities and zero scattering centers.

Core Logic: The Aqueous Slow-Cooling System

We utilize water as the solvent due to the high solubility gradient of tartrates. However, optical quality requires strict control over supersaturation to prevent "mother liquor inclusions" (micro-bubbles of solvent trapped inside the crystal), which cause laser scattering.[1](#)

The Workflow (DOT Visualization):



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Figure 1: Optical-grade purification workflow emphasizing filtration and slow cooling dynamics.

Step-by-Step Methodology

- Saturation Formulation:
 - Dissolve starting material in deionized water () at 50°C.

- Target Concentration: Prepare a saturated solution based on solubility data (approx. 60g/100ml at 50°C, but verify with specific batch).
- Expert Tip: Do not boil. Tartrates can undergo thermal decomposition or hydrolysis at temperatures

, leading to yellowing (caramelization).[1]
- Filtration (The Optical Gate):
 - Pass the hot solution through a 0.22 µm PTFE membrane filter.
 - Why? Optical haze is often caused by sub-micron dust or undissolved polymer fibers. Standard paper filters (10-20 µm) are insufficient for laser-grade optics.[1]
- Recrystallization (Slow Cooling):
 - Place the vessel in a programmable temperature bath.
 - Cooling Rate:

to

per day.
 - Mechanism:[1] Slow cooling maintains the system in the metastable zone, promoting growth on existing nuclei rather than spontaneous nucleation (which creates "sugar dust").
- Harvesting:
 - Decant the mother liquor.
 - Dry crystals at room temperature in a desiccator with controlled humidity ().
 - Warning: Do not oven dry

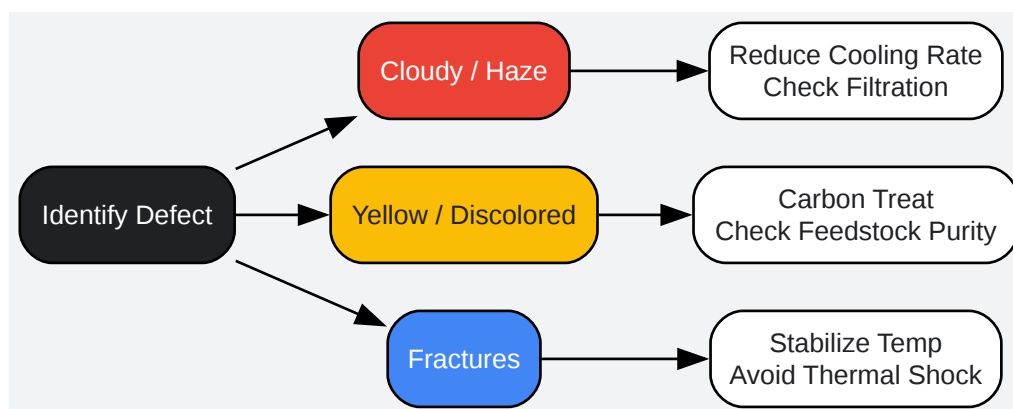
. You risk dehydrating the monohydrate to the anhydrous phase, which destroys the crystal lattice transparency.

Module 2: Troubleshooting Center

Issue Tracking & Resolution

Symptom	Probable Cause	Corrective Action
Yellow/Brown Tint	Organic impurities or thermal oxidation (caramelization).[1]	1. Use Activated Carbon treatment prior to 0.22µm filtration.2. Lower dissolution temp to <50°C.
"Veils" or Haze	Rapid growth trapped solvent pockets (Inclusions).[1]	1. Reduce cooling rate to <0.2°C/day.2. Ensure vibration isolation of the growth bath.
Opaque/White Powder	Dehydration (Loss of crystal water).[1]	1. Check drying temp. Keep <50°C.2. Store in sealed container; avoid 0% humidity environments.
Cracking	Thermal shock during harvesting.	1. Allow vessel to reach room temp before removing crystals.2. Avoid washing with cold solvents (acetone/ethanol).[1]

Diagnostic Logic Tree



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Figure 2: Rapid diagnostic logic for common crystal defects.[1]

Module 3: Frequently Asked Questions (FAQ)

Q1: Can I use ethanol to wash the crystals after harvesting?

- A: Proceed with extreme caution. While sodium tartrate is insoluble in ethanol (making it a good anti-solvent), rapid dehydration can occur at the surface, turning the clear crystal face into a white powder (anhydrous crust).[1] It is safer to wash with a cold, saturated aqueous solution of the same salt, then pat dry immediately.

Q2: Why is my crystal transmission poor in the UV range (200-300 nm)?

- A: This is the signature of transition metal contamination (Iron, Copper).[1] Even trace amounts (ppb level) absorb UV.[1]
 - Fix: Add a chelation step. Add EDTA (in stoichiometric molar ratio to expected impurities) to the solution before crystallization. The metal-EDTA complexes will remain in the solution (mother liquor) and will not incorporate into the crystal lattice [1].

Q3: What is the stable temperature range for the Monohydrate?

- A: Sodium **Bitartrate Monohydrate** is stable up to approximately .[1] Beyond this, TGA (Thermogravimetric Analysis) shows weight loss corresponding to the water of crystallization, leading to the anhydrous form. Do not use vacuum ovens set to high heat [2].

Q4: I see "Sodium Tartrate Dihydrate" in my catalog. Is this the same?

- A: No. That is likely the Disodium salt.[8] While it also forms good crystals, its space group and NLO properties differ from the Monosodium (Bitartrate) form.[1] Verify the CAS number:
 - Sodium **Bitartrate Monohydrate**: 6131-98-2[1][2][5][6][9]
 - Disodium Tartrate Dihydrate: 6106-24-7[1]

References

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